

Technical Guide: Physical Properties of [2,2'-Bipyridine]-6,6'-dicarbonitrile

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Compound of Interest

Compound Name: **[2,2'-Bipyridine]-6,6'-dicarbonitrile**

Cat. No.: **B1335946**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

[2,2'-Bipyridine]-6,6'-dicarbonitrile is a notable organic compound, recognized for its role as a versatile building block in the synthesis of more complex molecules and as a ligand in coordination chemistry. The presence of nitrile groups on the bipyridine framework significantly influences its electronic properties and reactivity, making it a compound of interest in materials science and drug development. This technical guide provides a detailed overview of the core physical properties of **[2,2'-Bipyridine]-6,6'-dicarbonitrile**, along with methodologies for their determination.

Core Physical Properties

A summary of the key physical and chemical identifiers for **[2,2'-Bipyridine]-6,6'-dicarbonitrile** is presented below.

Property	Value	Reference
Molecular Formula	$C_{12}H_6N_4$	N/A
Molecular Weight	206.21 g/mol	N/A
CAS Number	4411-83-0	N/A
Appearance	White to off-white crystalline solid	N/A
Melting Point	257-259 °C	N/A
Boiling Point	Not available	N/A
Solubility	Enhanced solubility in polar solvents is expected due to the presence of nitrile groups, but quantitative data is not readily available.	N/A

Experimental Protocols

Detailed experimental protocols for the determination of key physical properties are outlined below. These are generalized procedures and may require optimization for this specific compound.

Melting Point Determination

The melting point of **[2,2'-Bipyridine]-6,6'-dicarbonitrile** can be determined using the capillary method.

Apparatus:

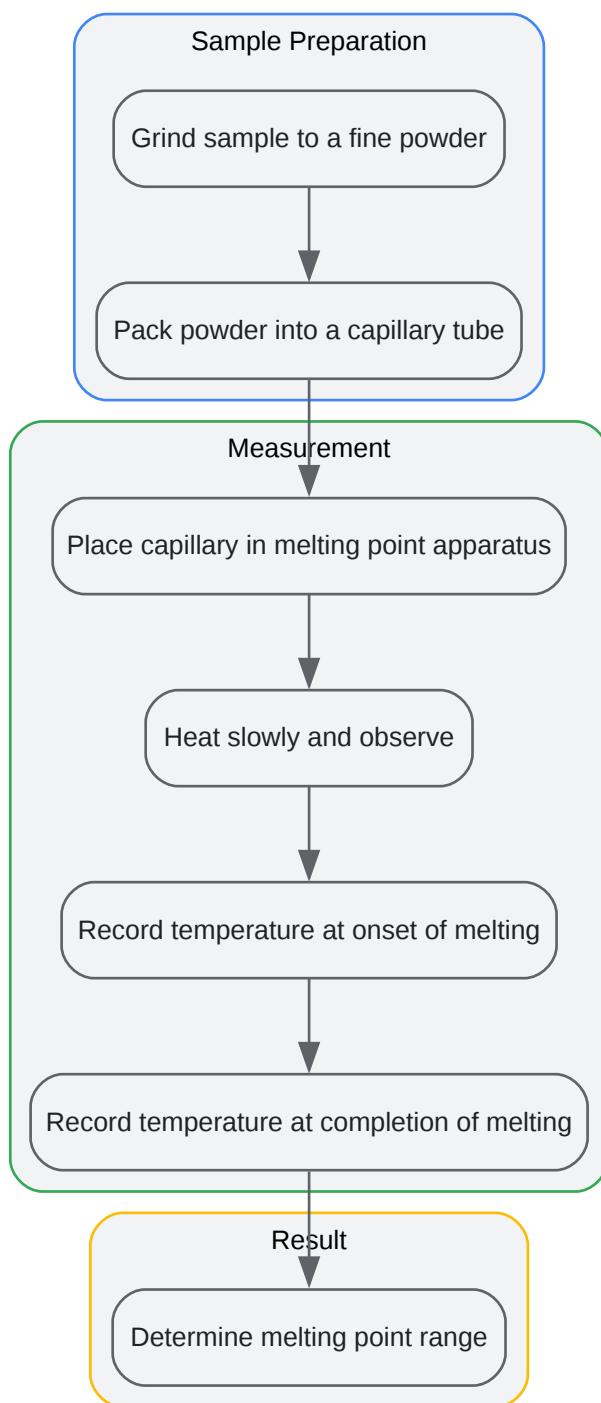
- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle

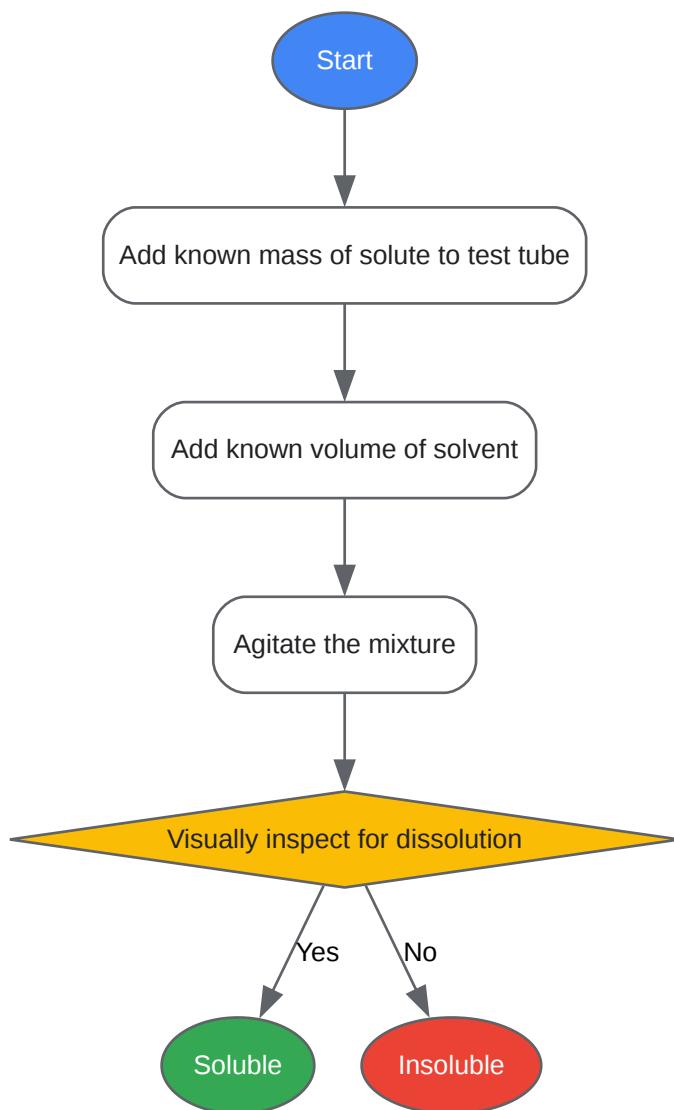
- Spatula

Procedure:

- A small sample of dry **[2,2'-Bipyridine]-6,6'-dicarbonitrile** is finely powdered using a mortar and pestle.
- The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is optimal.
- The packed capillary tube is placed into the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting range provides an indication of purity.

Experimental Workflow for Melting Point Determination





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- To cite this document: BenchChem. [Technical Guide: Physical Properties of [2,2'-Bipyridine]-6,6'-dicarbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1335946#2-2-bipyridine-6-6-dicarbonitrile-physical-properties>

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